

Tyrphostin AG 63: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Tyrphostin 63

Cat. No.: B1204220

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for Tyrphostin AG 63, a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR). These guidelines are intended to assist researchers in utilizing this compound for studies related to EGFR signaling and cancer therapeutics.

Product Information

Tyrphostin AG 63 (also known as **Tyrphostin 63**) is a selective inhibitor of the EGFR tyrosine kinase. It serves as a valuable tool for investigating the roles of EGFR in various cellular processes and for the development of novel anti-cancer agents.

Chemical Properties:

Property	Value
CAS Number	5553-97-9[1][2][3][4]
Molecular Formula	C ₁₀ H ₈ N ₂ O[1][3]
Molecular Weight	172.18 g/mol [1][3]
IC ₅₀ for EGFR	375 μM[1][2][3]
K _i for EGFR	123 μM[1][2][3]

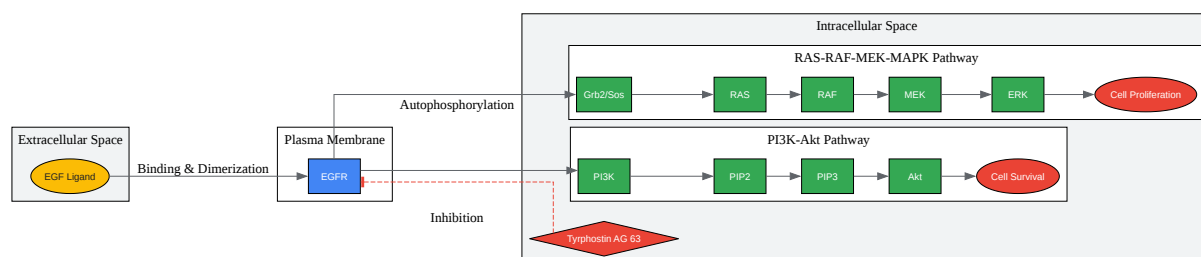
Supplier and Purchasing Information

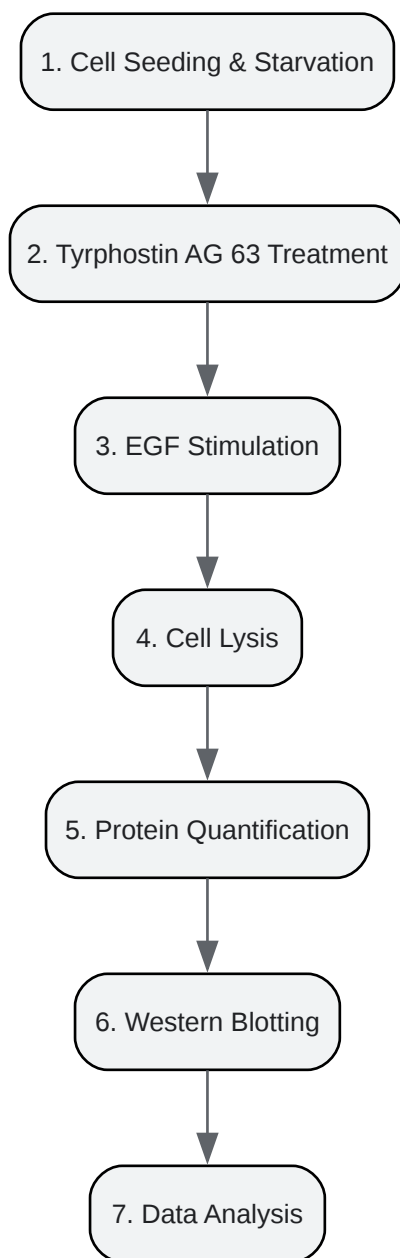
A summary of potential suppliers for Tyrphostin AG 63 is provided below. Researchers are advised to contact the suppliers directly for the most current pricing, availability, and purity information.

Supplier	Website	Notes
DC Chemicals	--INVALID-LINK--	Lists Tyrphostin 63 with CAS 5553-97-9. [2] [5]
ChemicalBook	--INVALID-LINK--	Provides a list of suppliers for TYRPHOSTIN A63 (CAS 5553-97-9). [1]
CymitQuimica	--INVALID-LINK--	Lists Tyrphostin 63 from the brand Targetmol. [3]
Aaronchem	--INVALID-LINK--	Lists Tyrphostin 63 with CAS 5553-97-9. [4]
MedChemExpress	--INVALID-LINK--	Lists Tyrphostin 63; contact for a quote. [6]

Mechanism of Action and Signaling Pathway

Tyrphostin AG 63 exerts its inhibitory effects by targeting the tyrosine kinase domain of the Epidermal Growth Factor Receptor (EGFR). EGFR is a key transmembrane receptor that, upon activation by ligands such as Epidermal Growth Factor (EGF), undergoes dimerization and autophosphorylation of specific tyrosine residues in its intracellular domain.[\[7\]](#) This autophosphorylation initiates a cascade of downstream signaling pathways, including the RAS-RAF-MEK-MAPK and the PI3K-Akt pathways, which are crucial for regulating cell proliferation, survival, and differentiation.[\[8\]](#) By inhibiting EGFR's kinase activity, Tyrphostin AG 63 blocks these downstream signals, making it a valuable tool for studying and potentially controlling EGFR-driven cellular processes.





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